

5-Chloro-2-methylpyrimidine-4-carboxylic acid

CAS number and identifiers

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Compound of Interest

Compound Name: 5-Chloro-2-methylpyrimidine-4-carboxylic acid

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5-Chloro-2-methylpyrimidine-4-carboxylic Acid: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a concise yet comprehensive overview of **5-Chloro-2-methylpyrimidine-4-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug discovery. This document consolidates its fundamental chemical identifiers. At the time of this report, detailed experimental protocols, specific biological activities, and associated signaling pathways for this particular molecule are not extensively documented in publicly accessible literature.

Chemical Identifiers and Properties

A clear identification of a chemical compound is critical for research and development. The following table summarizes the key identifiers for **5-Chloro-2-methylpyrimidine-4-carboxylic acid**.

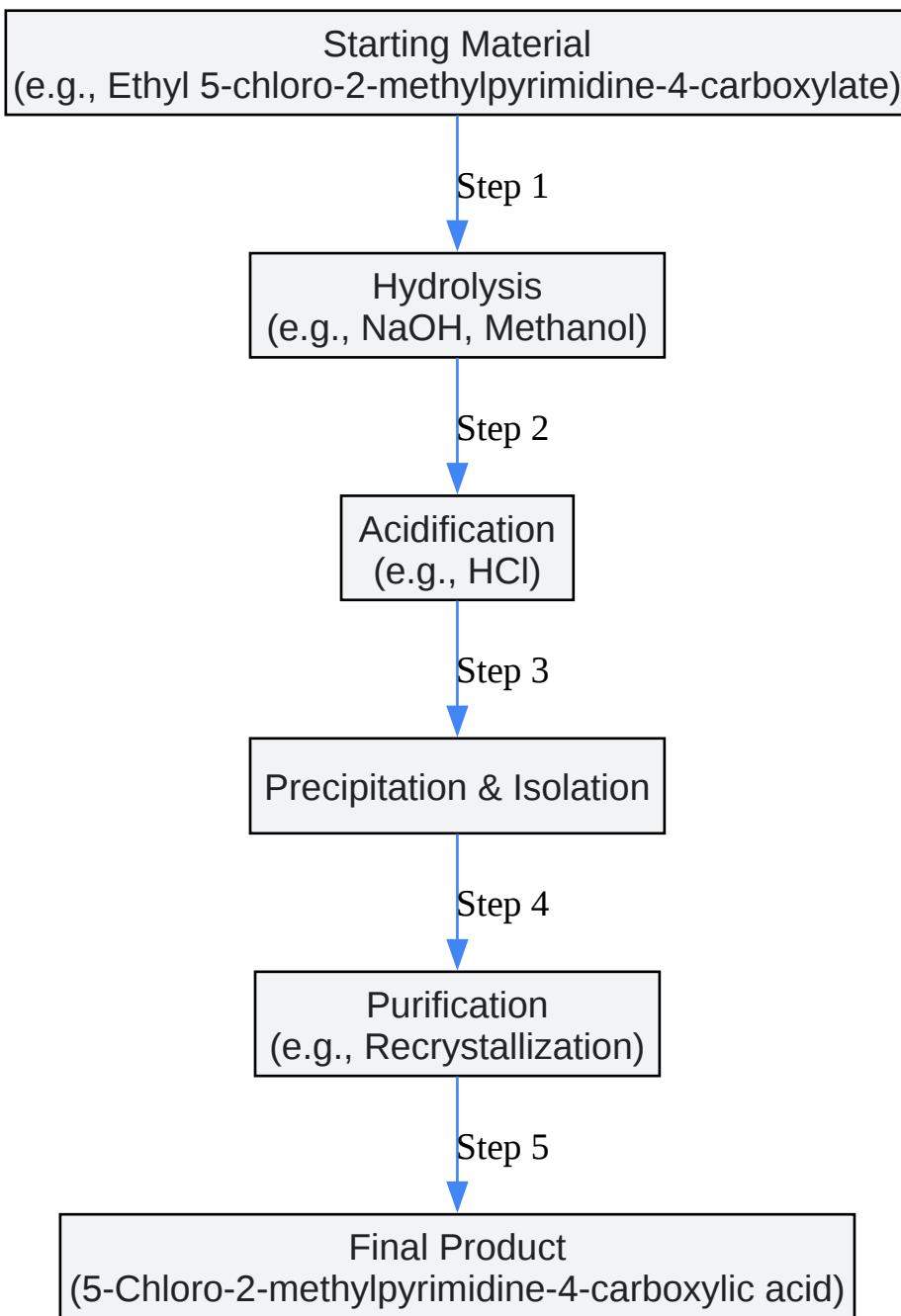
Identifier	Value	Reference
CAS Number	74840-47-4	[1]
PubChem CID	676421	[1]
Molecular Formula	C ₆ H ₅ ClN ₂ O ₂	[1]
Molecular Weight	172.57 g/mol	[1]
IUPAC Name	5-chloro-2-methylpyrimidine-4-carboxylic acid	[1]
InChI	InChI=1S/C6H5ClN2O2/c1-3-8-2-4(7)5(9-3)6(10)11/h2H,1H3,(H,10,11)	[1]
InChIKey	WKVFRUIYIXKKFO-UHFFFAOYSA-N	[1]
SMILES	CC1=NC=C(C(=N1)C(=O)O)Cl	[1]
EC Number	824-208-3	[1]
DSSTox Substance ID	DTXSID10350285	[1]

Experimental Protocols

A thorough search of scientific literature and chemical databases did not yield specific, detailed experimental protocols for the synthesis or biological evaluation of **5-Chloro-2-methylpyrimidine-4-carboxylic acid**.

However, a patent for the preparation of a structurally related compound, 2-(6-chloro-2-methylpyrimidine-4-amino)thiazole-5-carboxylic acid, provides a potential starting point for devising a synthetic route. The described method involves the hydrolysis of an ethyl ester precursor using sodium hydroxide in methanol, followed by acidification to precipitate the carboxylic acid.

General Synthetic Workflow (Hypothetical):



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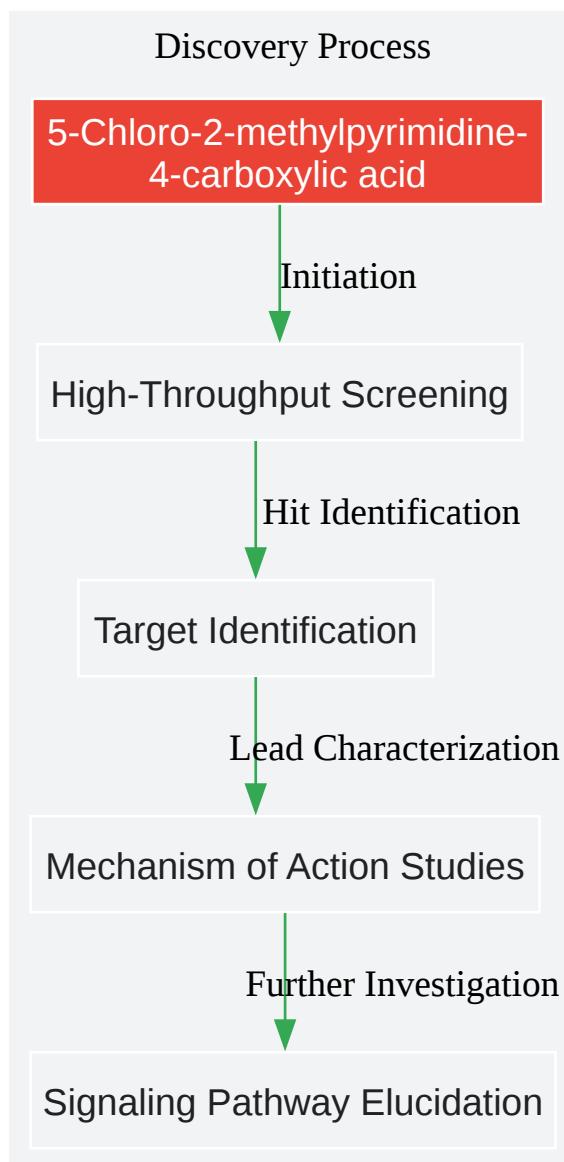
Caption: Hypothetical synthesis workflow for **5-Chloro-2-methylpyrimidine-4-carboxylic acid**.

Biological Activity and Signaling Pathways

Currently, there is a lack of published data regarding the specific biological activities of **5-Chloro-2-methylpyrimidine-4-carboxylic acid**. Consequently, no signaling pathways directly modulated by this compound have been identified or described in the available literature.

The pyrimidine core is a common scaffold in many biologically active molecules, suggesting that this compound could potentially interact with various biological targets. Further screening and biological assays would be necessary to elucidate its pharmacological profile.

Logical Relationship for Investigating Biological Activity:



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Caption: A logical workflow for the discovery and characterization of biological activity.

Conclusion

5-Chloro-2-methylpyrimidine-4-carboxylic acid is a well-characterized chemical entity with established identifiers. However, a significant gap exists in the scientific literature concerning its synthesis, specific biological functions, and mechanisms of action. This presents an opportunity for researchers in the fields of medicinal chemistry and drug discovery to explore the potential of this compound. Future investigations should focus on developing robust synthetic methodologies and conducting comprehensive biological screenings to uncover its therapeutic potential.

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References

- 1. 5-Chloro-2-methylpyrimidine-4-carboxylic acid | C6H5CIN2O2 | CID 676421 - PubChem [pubchem.ncbi.nlm.nih.gov]
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